

Technical Guide: Safe Handling & Operational Logistics for 2-Ethynylterephthalic Acid

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Compound of Interest

Compound Name: 2-Ethynylterephthalic acid

CAS No.: 1215861-81-6

Cat. No.: B3091052

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Executive Safety Summary & Risk Profile

2-Ethynylterephthalic acid (often abbreviated as H₂BDC-C≡CH or similar in MOF literature) presents a dual-hazard profile that distinguishes it from standard organic linkers like terephthalic acid. While it shares the corrosive/irritant properties of benzoic acid derivatives, the presence of the terminal alkyne (ethynyl group) introduces specific reactivity concerns regarding metal compatibility and thermal stability.

Critical Hazard Profile:

- Primary Biological Hazard: Irritant to mucous membranes and upper respiratory tract (H335).
- Physical Hazard: Combustible dust; potential for static charge accumulation during weighing.
- Chemical Reactivity (The "Hidden" Risk): The terminal alkyne proton () is weakly acidic but can form explosive metal acetylides upon prolonged contact with copper, silver, or mercury. Standard brass plumbing or metal spatulas present a non-zero risk in high-throughput environments.

Core Hazard Data Table

Parameter	Specification	Operational Implication
Physical State	Off-white to pale yellow powder	High inhalation risk; requires static control.
Signal Word	WARNING	Standard PPE is insufficient; engineering controls required.
GHS Codes	H315, H319, H335	Skin/Eye/Respiratory Irritant.[1] [2]
Solubility	DMSO, DMF, DMAc	Solvents facilitate transdermal permeation of the toxin.
Incompatibilities	Strong oxidizers, Cu/Ag/Hg alloys	Do not use metal spatulas containing copper/brass.

Personal Protective Equipment (PPE) Matrix

As a Senior Scientist, I strongly advise against a "one-size-fits-all" PPE approach. The risk profile changes drastically once the solid powder is dissolved in high-dipole aprotic solvents (like DMF), which are common in Metal-Organic Framework (MOF) synthesis.

Tier 1: Solid Handling (Weighing & Transfer)

- Respiratory: NIOSH N95 (minimum) or P100 respirator if handling >5g outside a fume hood. Preferred: Handle strictly inside a certified chemical fume hood.
- Dermal: Single-layer Nitrile gloves (min 0.11 mm thickness).
- Ocular: ANSI Z87.1 Chemical Splash Goggles. Safety glasses are insufficient due to the fine particle size of the powder.

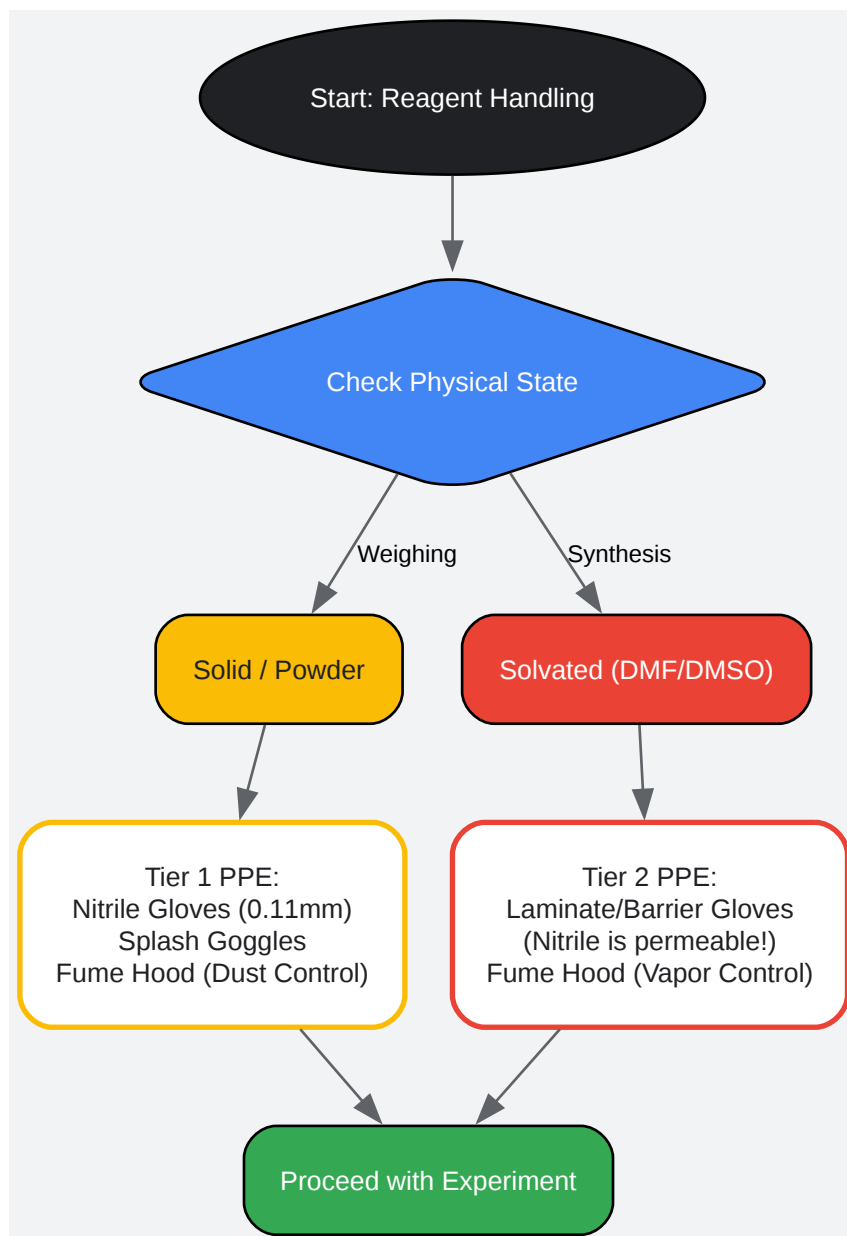
Tier 2: Solution Handling (Solvated in DMF/DMSO)

- The Risk: DMF (N,N-Dimethylformamide) rapidly penetrates standard nitrile gloves and acts as a carrier, dragging the **2-Ethynylterephthalic acid** through the skin barrier.
- Dermal Upgrade (MANDATORY):

- Option A: Laminate film gloves (e.g., Silver Shield™).
- Option B (Dexterity focus): Double-gloving method. Inner layer: Laminate/PE; Outer layer: Nitrile (for grip). Change outer gloves immediately upon splash.
- Respiratory: Fume hood is mandatory. N95 masks provide zero protection against DMF vapors.

Visualization: PPE Decision Logic

The following diagram illustrates the decision workflow for selecting the correct PPE based on the physical state of the reagent.



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Figure 1: Decision matrix for PPE selection. Note the critical escalation to barrier gloves when solvents are introduced.

Operational Protocol: Safe Handling Workflow

Phase A: Weighing & Static Control

Organic linkers with alkyne tails are prone to static charging, which causes powder to "fly" and adhere to glove surfaces.

- Engineering Control: Use an ionizing blower or anti-static gun inside the balance enclosure.
- Tool Selection: Use ceramic or high-grade stainless steel (316L) spatulas. Avoid brass or lower-grade alloys to prevent trace acetylide formation over time.
- Technique: Weigh into a glass scintillation vial or weighing boat. Do not weigh directly into the reaction vessel if it requires narrow-neck transfer (funnel clogging risk).

Phase B: Solubilization

- Solvent Addition: Add solvent (DMF/DMSO) slowly down the side of the vessel to minimize dust lofting.
- Dissolution: **2-Ethynylterephthalic acid** may require mild sonication. Ensure the sonication bath water is at ambient temperature to prevent thermal degradation of the alkyne.

Waste Management & Decontamination

Disposal of this compound requires specific attention to the "Alkyne Rule" to prevent infrastructure damage or explosion hazards.

The "Alkyne Rule" for Disposal

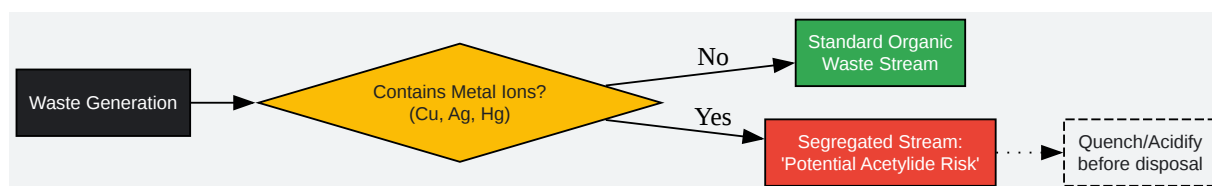
NEVER pour alkyne-containing solutions down the drain. Aside from environmental regulations, the formation of copper acetylides in copper plumbing traps is a known laboratory explosion hazard.

Disposal Protocol:

- Segregation: Collect all waste in a dedicated "Organic Acid - Halogen Free" carboy.
- Labeling: Clearly mark the tag with "Contains Terminal Alkynes - NO METALS."
- Spill Cleanup:
 - Solid Spill: Do not sweep dry (dust hazard). Cover with wet paper towels (water/ethanol), then wipe up.

- Solution Spill: Absorb with vermiculite or sand. Do not use paper towels for DMF spills if possible (fire hazard in trash); use inert absorbents.

Visualization: Waste Stream Logic



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Figure 2: Waste segregation logic to prevent acetylide formation in waste containers.

References

- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]
- National Institute for Occupational Safety and Health (NIOSH). (2019). Pocket Guide to Chemical Hazards: Organic Acids. Retrieved from [[Link](#)]

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Sources

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- 2. [chemos.de](https://www.chemos.de) [[chemos.de](https://www.chemos.de)]
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